

Applications of Propylene Glycol (PG) and Potassium Iodide (KI) in Green Chemistry

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Compound of Interest

Compound Name: PG-KI

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Abstract

In the pursuit of sustainable chemical synthesis, green chemistry principles guide the development of environmentally benign processes. This document details the application of propylene glycol (PG), a bio-based and low-toxicity solvent, and potassium iodide (KI), a versatile and economical catalyst, in green chemical transformations. Two primary applications are highlighted: the KI-catalyzed synthesis of cyclic carbonates from epoxides and carbon dioxide (CO₂), a key CO₂ utilization strategy, and the direct synthesis of propylene carbonate from propylene glycol and urea, showcasing the use of renewable feedstocks. These notes provide researchers, scientists, and drug development professionals with detailed protocols, quantitative data, and mechanistic insights to leverage these green reagents in their work.

Application Note 1: KI/Glycol-Catalyzed Synthesis of Cyclic Carbonates from Epoxides and CO₂

The conversion of carbon dioxide, a potent greenhouse gas, into value-added chemicals is a cornerstone of green chemistry. The cycloaddition of CO₂ to epoxides to form cyclic carbonates is a 100% atom-economical reaction. Cyclic carbonates are valuable as green solvents, electrolytes in lithium-ion batteries, and as precursors to polycarbonates. Potassium iodide (KI) has emerged as a highly effective catalyst for this transformation, often exhibiting synergistic activity with hydroxyl-containing co-catalysts like glycols.

Theoretical studies suggest that glycols, such as propylene glycol, facilitate the reaction by activating the epoxide ring through hydrogen bonding and enhancing the nucleophilicity of the iodide ion.^[1] This cooperative catalysis allows the reaction to proceed under milder conditions with high efficiency.

Data Presentation: Catalytic Performance

The following table summarizes the typical reaction conditions and outcomes for the synthesis of propylene carbonate from propylene oxide and CO₂, catalyzed by a KI/glycol system. The data is based on analogous systems using tetraethylene glycol, which demonstrates the principle of KI-glycol synergy.

Entry	Catalyst System	Temperature (°C)	Pressure (MPa)	Time (h)	Yield (%)
1	KI / Tetraethylene Glycol	120	3.0	20	>99
2	KI (alone)	120	3.0	20	<30
3	Tetraethylene Glycol (alone)	120	3.0	20	<5

Experimental Protocol: Synthesis of Propylene Carbonate

This protocol is adapted from established procedures for KI/glycol-catalyzed cycloaddition reactions.

Materials:

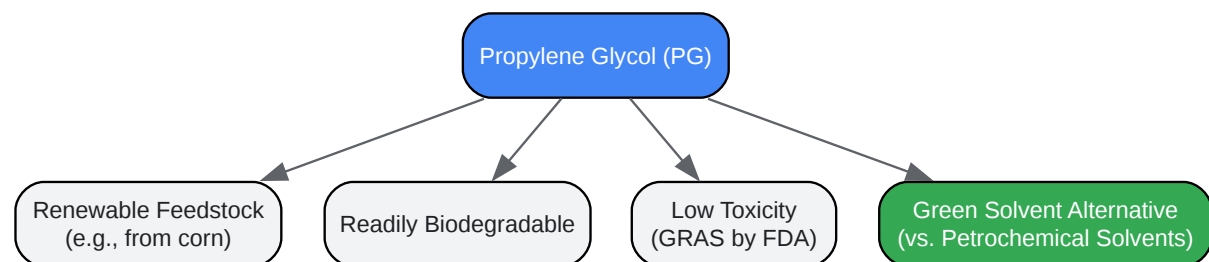
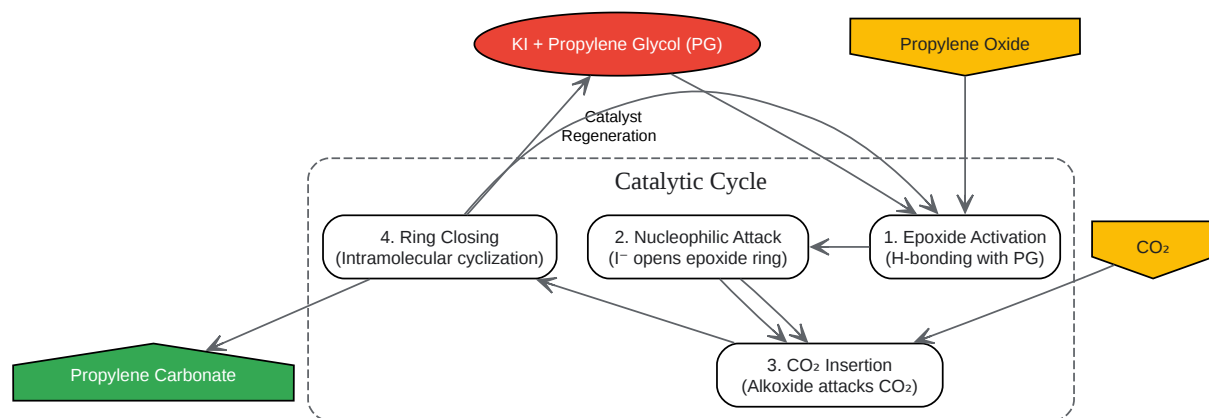
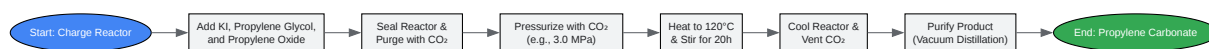
- Propylene Oxide (PO)
- Potassium Iodide (KI), dried under vacuum
- Propylene Glycol (PG), dried over molecular sieves

- Carbon Dioxide (CO₂), high purity
- High-pressure autoclave reactor with magnetic stirring and temperature control
- Ethyl acetate (for extraction)
- Anhydrous sodium sulfate (for drying)

Procedure:

- To a 50 mL stainless steel autoclave reactor, add potassium iodide (e.g., 2 mol%) and propylene glycol (e.g., 2 mol%).
- Add propylene oxide (1 equivalent, e.g., 10 mmol).
- Seal the autoclave and purge it with low-pressure CO₂ two to three times to remove air.
- Pressurize the reactor with CO₂ to the desired pressure (e.g., 3.0 MPa).
- Heat the reactor to the target temperature (e.g., 120 °C) while stirring.
- Maintain the reaction conditions for the specified duration (e.g., 20 hours).
- After the reaction is complete, cool the reactor to room temperature in an ice bath.
- Slowly and carefully vent the excess CO₂.
- Open the reactor and transfer the reaction mixture to a round-bottom flask.
- The product, propylene carbonate, can be purified by vacuum distillation. Confirm product identity and purity using GC-MS and ¹H NMR spectroscopy.

Visualizations: Workflow and Catalytic Cycle



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References

- 1. Synthesis of Chiral Cyclic Carbonates via Kinetic Resolution of Racemic Epoxides and Carbon Dioxide [mdpi.com]
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